

Application Notes and Protocols: Preparation of MS-L6 Stock Solution

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Compound of Interest

Compound Name: MS-L6

Cat. No.: B15398209

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Introduction

MS-L6 is a potent inhibitor of oxidative phosphorylation (OXPHOS) that targets the electron transport chain complex I (ETC-I).[1][2][3] It functions through a dual mechanism, combining the inhibition of NADH oxidation with an uncoupling effect on the respiratory chain.[2][3] Due to its potent antitumor efficacy, **MS-L6** is a valuable tool for researchers in cancer biology and metabolism.[2][4] Proper preparation of a stable, concentrated stock solution is critical for obtaining accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **MS-L6** stock solutions for use in various in vitro and in vivo experimental settings.

Quantitative Data Summary

A summary of the key quantitative data for **MS-L6** is provided in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	548.40 g/mol	[1][2]
Appearance	White to off-white solid	[1]
Solubility in DMSO	Up to 125 mg/mL (227.94 mM)	[1]
Solubility in Water	Up to 4 mg/mL (7.29 mM)	[1]
Solubility in Ethanol	Up to 3 mg/mL	[2]
Recommended Solvents	DMSO (for high concentration stocks)	[1][2]
Storage (Solid)	-20°C for up to 3 years	[2]
Storage (in Solvent)	-80°C for up to 1 year; -20°C for up to 1 month	[1][2]

Experimental Protocol: Preparation of a 10 mM MS-L6 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MS-L6** in dimethyl sulfoxide (DMSO). This concentration is suitable for subsequent dilution to typical working concentrations for cell-based assays (e.g., 50 μ M for complete oxygen consumption rate inhibition).[4]

Materials

- **MS-L6** powder (CAS No. 63498-32-8)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes or glass vials[5]
- Pipette and sterile, filtered pipette tips
- Analytical balance

- Vortex mixer
- Optional: Water bath or sonicator[5]

Equipment

- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves
- Fume hood[5]

Procedure

- Pre-weighing Preparation: Before handling the **MS-L6** powder, ensure that you are wearing the appropriate PPE. If the compound's toxicity is unknown, it is recommended to handle it within a chemical fume hood.[5]
- Weighing the **MS-L6** Powder:
 - Tare a sterile, amber microcentrifuge tube or glass vial on an analytical balance.
 - Carefully weigh the desired amount of **MS-L6** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, you will need 5.484 mg of **MS-L6**.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 548.40 \text{ g/mol} * 1000 \text{ mg/g} = 5.484 \text{ mg}$
- Adding the Solvent:
 - Using a pipette with a sterile, filtered tip, add the calculated volume of DMSO to the tube containing the **MS-L6** powder. To prepare a 10 mM stock solution with 5.484 mg of **MS-L6**, add 1 mL of DMSO.
 - For optimal solubility, it is recommended to use newly opened, anhydrous DMSO, as hygroscopic DMSO can negatively impact the solubility of the product.[1]

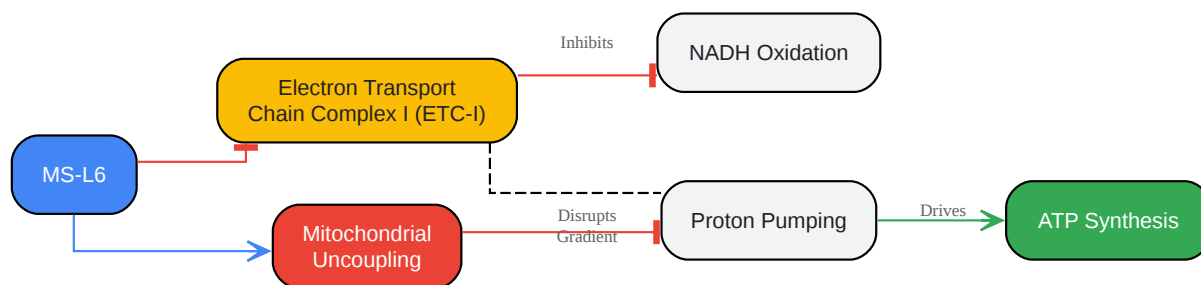
- Dissolving the Compound:
 - Securely cap the tube and vortex the solution until the **MS-L6** powder is completely dissolved.
 - If the compound does not readily dissolve, brief sonication or warming in a 37°C water bath for 10-30 minutes can be used to aid dissolution.^[5] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once the **MS-L6** is fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can lead to degradation of the compound.^{[1][6]}
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[1][2]}
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

Safety Precautions

- Always handle **MS-L6** and DMSO in a well-ventilated area, preferably within a fume hood.
- Wear appropriate personal protective equipment, including gloves, a lab coat, and safety glasses.
- Refer to the Safety Data Sheet (SDS) for **MS-L6** for specific handling and disposal information.

Visualizations

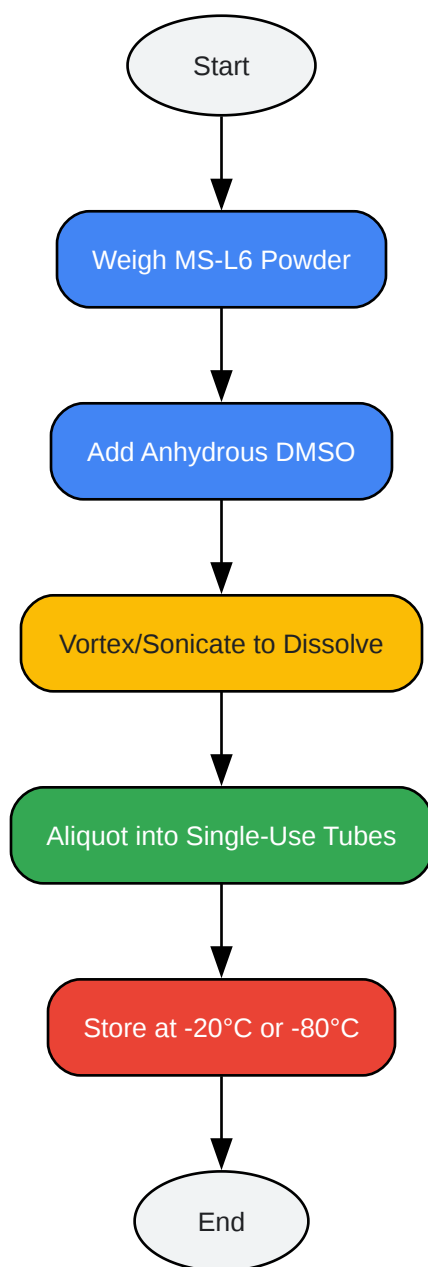
Signaling Pathway of MS-L6



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Caption: Mechanism of action of **MS-L6**.

Experimental Workflow for MS-L6 Stock Solution Preparation



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Caption: Workflow for preparing **MS-L6** stock solution.

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